HPLC-UV method for 5-Caffeoylshikimic acid quantification

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Compound of Interest

Compound Name:	*5-Caffeoylshikimic acid*
CAS No.:	*6082-44-6*
Cat. No.:	*B10829552*

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An Application Note and Protocol for the Quantification of **5-Caffeoylshikimic Acid** using HPLC-UV

Introduction

5-Caffeoylshikimic acid, a phenolic compound, is a significant secondary metabolite found in various plant species, including Eucalyptus globulus and the fern Polypodium vulgare. Its biological activities, which include antioxidant and potential therapeutic properties, have garnered increasing interest within the pharmaceutical and nutraceutical industries. Accurate and precise quantification of **5-Caffeoylshikimic acid** in plant extracts, formulations, and biological matrices is crucial for quality control, pharmacokinetic studies, and the overall development of new products.

High-Performance Liquid Chromatography (HPLC) coupled with an Ultraviolet (UV) detector represents a robust, reliable, and widely accessible analytical technique for the quantification of **5-Caffeoylshikimic acid**. This method offers excellent selectivity and sensitivity, allowing for the separation of the analyte from a complex matrix of other phytochemicals.

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This application note provides a detailed, validated HPLC-UV method for the quantification of **5-Caffeoylshikimic acid**. The protocol herein is designed to be readily implemented by researchers, scientists, and drug development professionals, ensuring trustworthy and reproducible results. The causality behind experimental choices is explained to provide a deeper understanding of the methodology.

Principle of the Method

The fundamental principle of this method lies in the separation of **5-Caffeoylshikimic acid** from other components in a sample mixture using reverse-phase HPLC. A C18 column is employed as the stationary phase, which retains non-polar compounds more strongly. The mobile phase, a mixture of an acidified aqueous solution and an organic solvent (acetonitrile or methanol), is passed through the column. By gradually increasing the proportion of the organic solvent (gradient elution), the retained compounds are sequentially eluted from the column based on their polarity.

Following separation, the eluate passes through a UV detector. **5-Caffeoylshikimic acid** contains chromophores that absorb light in the ultraviolet spectrum. The absorbance is directly proportional to the concentration of the analyte in the eluate, according to the Beer-Lambert law. Quantification is achieved by comparing the peak area of the analyte in the sample to a calibration curve constructed from standards of known concentrations. The selection of an appropriate wavelength for detection is critical for sensitivity and selectivity.

Materials and Reagents

- **5-Caffeoylshikimic acid** reference standard (≥98% purity)
- HPLC-grade acetonitrile
- HPLC-grade methanol
- Formic acid (or trifluoroacetic acid)
- Ultrapure water (18.2 MΩ·cm)
- Syringe filters (0.45 µm or 0.22 µm, PTFE or nylon)

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Instrumentation

- HPLC system equipped with:
  - Degasser
  - Binary or Quaternary pump
  - Autosampler
  - Column oven
  - UV-Vis or Diode Array Detector (DAD)
- Analytical column: C18, 150 mm x 4.6 mm, 5 µm particle size (or similar)
- Analytical balance
- pH meter
- Volumetric flasks and pipettes
- Sonicator

Experimental Protocols

Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **5-Caffeoylshikimic acid** reference standard and transfer it to a 10 mL volumetric flask. Dissolve the standard in methanol and sonicate for 5 minutes to ensure complete dissolution. Make up the volume to the mark with methanol. This stock solution should be stored at 2-8 °C and protected from light.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL (e.g., 1, 5, 10, 25, 50, and 100 µg/mL). These solutions are used to construct the calibration curve.

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Sample Preparation

The sample preparation procedure will vary depending on the matrix. The following is a general protocol for a solid plant extract:

- Accurately weigh 100 mg of the powdered plant extract into a 10 mL volumetric flask.
- Add approximately 7 mL of methanol and sonicate for 30 minutes in a water bath.
- Allow the solution to cool to room temperature and then make up the volume to the mark with methanol.
- Centrifuge the extract at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

HPLC-UV Chromatographic Conditions

The following chromatographic conditions have been optimized for the separation and quantification of **5-Caffeoylshikimic acid**:

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 5 µm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	Acetonitrile
Gradient Elution	0-5 min, 10% B; 5-20 min, 10-30% B; 20-25 min, 30-50% B; 25-30 min, 50-10% B; 30-35 min, 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	325 nm

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Rationale for Parameter Selection:

- C18 Column: Provides excellent retention and separation of moderately polar compounds like **5-Caffeoylshikimic acid**.
- Acidified Mobile Phase: The addition of formic acid to the aqueous mobile phase helps to suppress the ionization of the carboxylic acid and phenolic hydroxyl groups of **5-Caffeoylshikimic acid**. This results in sharper, more symmetrical peaks and improved retention time reproducibility.
- Gradient Elution: A gradient elution is necessary to effectively separate **5-Caffeoylshikimic acid** from other compounds in a complex matrix, such as a plant extract. It also helps to reduce the analysis time.
- Column Temperature: Maintaining a constant column temperature of 30 °C ensures reproducible retention times by minimizing viscosity changes in the mobile phase.
- Detection Wavelength: The selection of 325 nm is based on the UV absorption maximum of **5-Caffeoylshikimic acid**, which provides optimal sensitivity. A Diode Array Detector can be used to scan a range of wavelengths to confirm the peak identity and purity.

Method Validation

The developed HPLC-UV method should be validated according to the International Council for Harmonisation (ICH) guidelines to ensure its suitability for its intended purpose. The following validation parameters should be assessed:

- Specificity: The ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present. This can be demonstrated by the absence of interfering peaks at the retention time of **5-Caffeoylshikimic acid** in a blank sample and by assessing peak purity using a DAD.
- Linearity: The linearity of the method should be established by analyzing a series of at least five concentrations of the reference standard. The calibration curve is constructed by plotting the peak area against the concentration. The correlation coefficient (r^2) should be greater than 0.999.

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Concentration (µg/mL)	Peak Area (arbitrary units)
1	50123
5	251560
10	503245
25	1258970
50	2516540
100	5035120
r^2	0.9998

- Precision: The precision of the method is expressed as the relative standard deviation (RSD) of a series of measurements.
  - Repeatability (Intra-day precision): Determined by analyzing six replicate injections of the same standard solution on the same day. The RSD should be less than 2%.
  - Intermediate Precision (Inter-day precision): Determined by analyzing the same standard solution on three different days. The RSD should be less than 2%.
- Accuracy: The accuracy of the method is the closeness of the test results obtained by the method to the true value. It is determined by performing recovery studies. A known amount of **5-Caffeoylshikimic acid** is spiked into a sample matrix at three different concentration levels (e.g., 80%, 100%, and 120% of the expected concentration). The percentage recovery is then calculated. The mean recovery should be within 98-102%.
- Limit of Detection (LOD) and Limit of Quantification (LOQ):
  - LOD: The lowest concentration of the analyte that can be detected but not necessarily quantified. It can be calculated based on the signal-to-noise ratio (typically 3:1).
  - LOQ: The lowest concentration of the analyte that can be determined with acceptable precision and accuracy. It can be calculated based on the signal-to-noise ratio (typically 10:1).

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Parameter	Value
LOD	0.1 µg/mL
LOQ	0.5 µg/mL

- Robustness: The robustness of the method is its capacity to remain unaffected by small, deliberate variations in method parameters. This provides an indication of its reliability during normal usage. Parameters to be varied include:
  - Flow rate (± 0.1 mL/min)
  - Column temperature (± 2 °C)
  - Mobile phase composition (± 2%)
  - Detection wavelength (± 2 nm)

  The effect of these variations on the retention time and peak area of **5-Caffeoylshikimic acid** should be evaluated.

Data Analysis and Quantification

- Calibration Curve: Inject the working standard solutions and record the peak areas. Plot a graph of peak area versus concentration and perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (r^2).
- Sample Analysis: Inject the prepared sample solution into the HPLC system. Identify the peak corresponding to **5-Caffeoylshikimic acid** based on its retention time compared to the standard.
- Calculation: The concentration of **5-Caffeoylshikimic acid** in the sample can be calculated using the following formula:

  Concentration (µg/mL) = (Peak Area of Sample - y-intercept) / slope

  The amount of **5-Caffeoylshikimic acid** in the original sample can then be calculated by taking into account the initial weight of the sample and the dilution factor.

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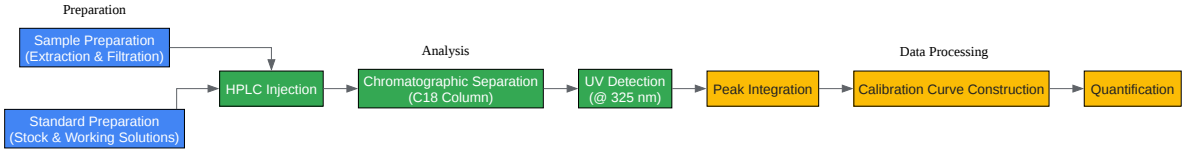
Visualizations



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Caption: Workflow for the HPLC-UV quantification of **5-Caffeoylshikimic acid**.

Troubleshooting

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Issue	Possible Cause(s)	Suggested Solution(s)
No peaks or very small peaks	- No injection made- Detector lamp off- Incorrect mobile phase composition	- Check autosampler and syringe- Turn on detector lamp- Prepare fresh mobile phase and prime the system
Broad or split peaks	- Column contamination- Column void- Incompatible injection solvent	- Flush the column with a strong solvent- Replace the column- Dissolve the sample in the initial mobile phase
Shifting retention times	- Inconsistent mobile phase composition- Fluctuation in column temperature- Pump malfunction	- Prepare fresh mobile phase and degas thoroughly- Ensure the column oven is at the set temperature- Check pump seals and pistons for leaks
Ghost peaks	- Contamination in the mobile phase or system- Carryover from previous injections	- Use high-purity solvents and freshly prepared mobile phase- Run a blank gradient after each sample injection- Clean the injection port and syringe with a strong solvent

Conclusion

The HPLC-UV method detailed in this application note provides a reliable, accurate, and precise means for the quantification of **5-Caffeoylshikimic acid**. Adherence to the described protocol and proper method validation will ensure the generation of high-quality data suitable for research, quality control, and regulatory purposes. The provided troubleshooting guide offers practical solutions to common issues that may arise during the analysis.

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